

cross-resistance studies with Diperamycin

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Compound Focus: Diperamycin

Cat. No.: S635170

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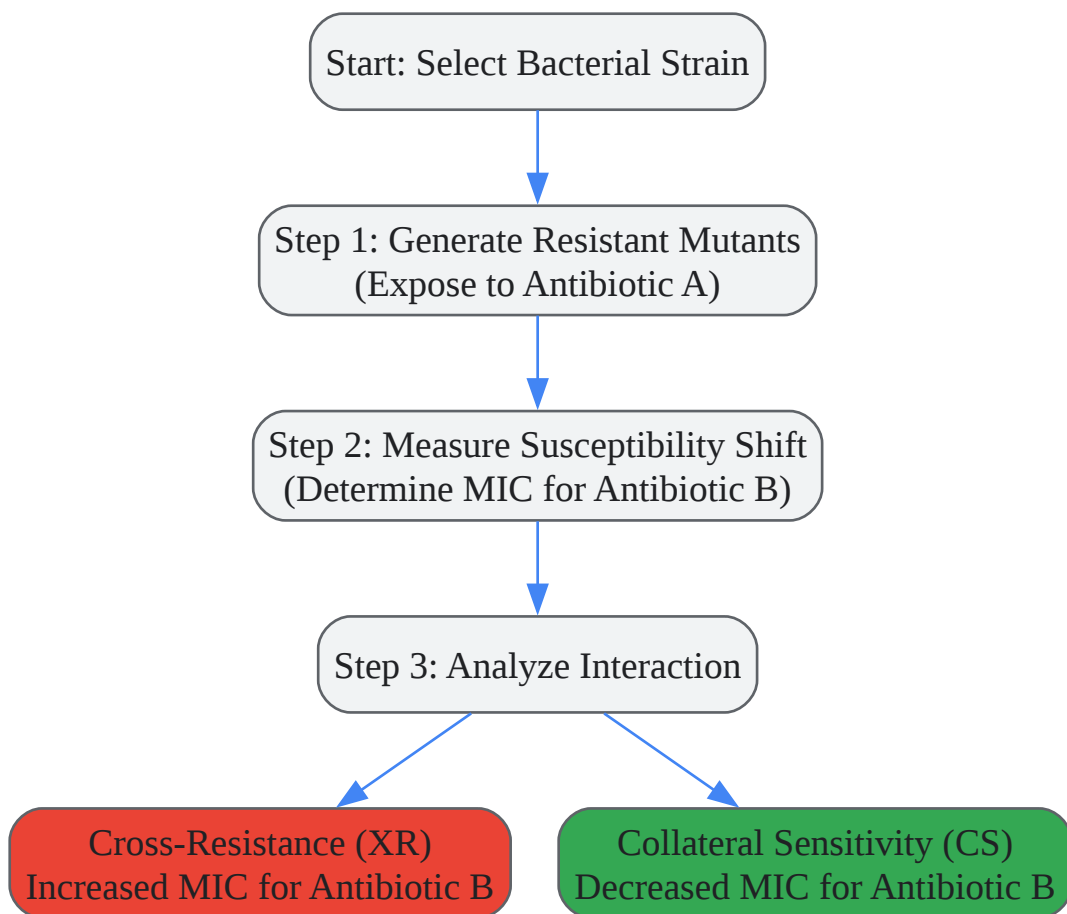
Diperamycin Profile

The table below summarizes the key characteristics of **Diperamycin** found in the search results.

Attribute	Description
Producer	<i>Streptomyces griseoaurantiacus</i> [1] [2]
Chemical Class	Cyclic hexadepsipeptide antibiotic [1]
Antimicrobial Activity	Potent against various Gram-positive bacteria, including methicillin-resistant <i>Staphylococcus aureus</i> (MRSA) [3] [1]
Reported Metabolites	Strain AD2 also produces undecylprodigiosin and manumycin [2]

Guide to Cross-Resistance Research

Cross-resistance occurs when bacteria that develop resistance to one antibiotic also become resistant to another, even if they have not been exposed to it [4] [5]. Conducting these studies involves specific experimental frameworks.



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The primary quantitative measure in these studies is the **Minimum Inhibitory Concentration (MIC)**, which is the lowest concentration of an antibiotic that prevents visible bacterial growth [4] [6]. A significant increase in a mutant's MIC for a second antibiotic indicates cross-resistance, while a decrease indicates collateral sensitivity [4] [5].

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